

# Solubility Profile of 1-(Benzylamino)propan-2-ol: A Technical Guide

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## Compound of Interest

Compound Name: 1-(Benzylamino)propan-2-ol

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This technical guide provides a comprehensive overview of the solubility characteristics of **1-(Benzylamino)propan-2-ol** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this guide combines qualitative assessments based on the behavior of structurally similar compounds with detailed experimental protocols for determining precise solubility values.

## Introduction to 1-(Benzylamino)propan-2-ol

**1-(Benzylamino)propan-2-ol** is a secondary amine and a propanolamine derivative. Its chemical structure, featuring both a hydrophilic alcohol group and a secondary amine, alongside a lipophilic benzyl group, suggests a versatile solubility profile. The presence of hydrogen bond donors (-OH and -NH) and acceptors (O and N) indicates its potential for miscibility with polar solvents.

## Solubility Data

A thorough review of scientific literature and chemical databases did not yield specific quantitative solubility data for **1-(Benzylamino)propan-2-ol**. However, based on the properties of structurally analogous compounds such as N-benzylethanolamine and 2-amino-1-phenylethanol, a qualitative solubility profile can be inferred. These similar compounds are reported to be soluble in water and various organic solvents, particularly polar ones like ethanol

and methanol.[1] Therefore, **1-(Benzylamino)propan-2-ol** is expected to exhibit good solubility in polar organic solvents.

For research and development purposes, it is crucial to experimentally determine the quantitative solubility in the specific solvents relevant to the intended application. The following table provides a framework for recording such experimental data.

Table 1: Experimentally Determined Solubility of **1-(Benzylamino)propan-2-ol**

Solvent	Chemical Formula	Polarity Index	Solubility (g/100 mL) at 25°C	Observations
Methanol	CH <sub>3</sub> OH	5.1	Data not available	Expected to be soluble
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	4.3	Data not available	Expected to be soluble
Acetone	C <sub>3</sub> H <sub>6</sub> O	4.3	Data not available	Expected to be soluble
Dichloromethane	CH <sub>2</sub> Cl <sub>2</sub>	3.1	Data not available	Expected to be soluble
Ethyl Acetate	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub>	4.4	Data not available	Expected to be moderately soluble
Toluene	C <sub>7</sub> H <sub>8</sub>	2.4	Data not available	Expected to have lower solubility

## Experimental Protocol for Solubility Determination

The following protocol details the widely accepted "shake-flask" method for determining the thermodynamic solubility of a compound in a given solvent.[2][3][4]

Objective: To determine the saturation solubility of **1-(Benzylamino)propan-2-ol** in a selected organic solvent at a specific temperature (e.g., 25°C).

## Materials:

- **1-(Benzylamino)propan-2-ol** (solid or liquid)
- Selected organic solvent (analytical grade)
- Volumetric flasks
- Screw-cap vials or flasks
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Syringes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer
- Pipettes and other standard laboratory glassware

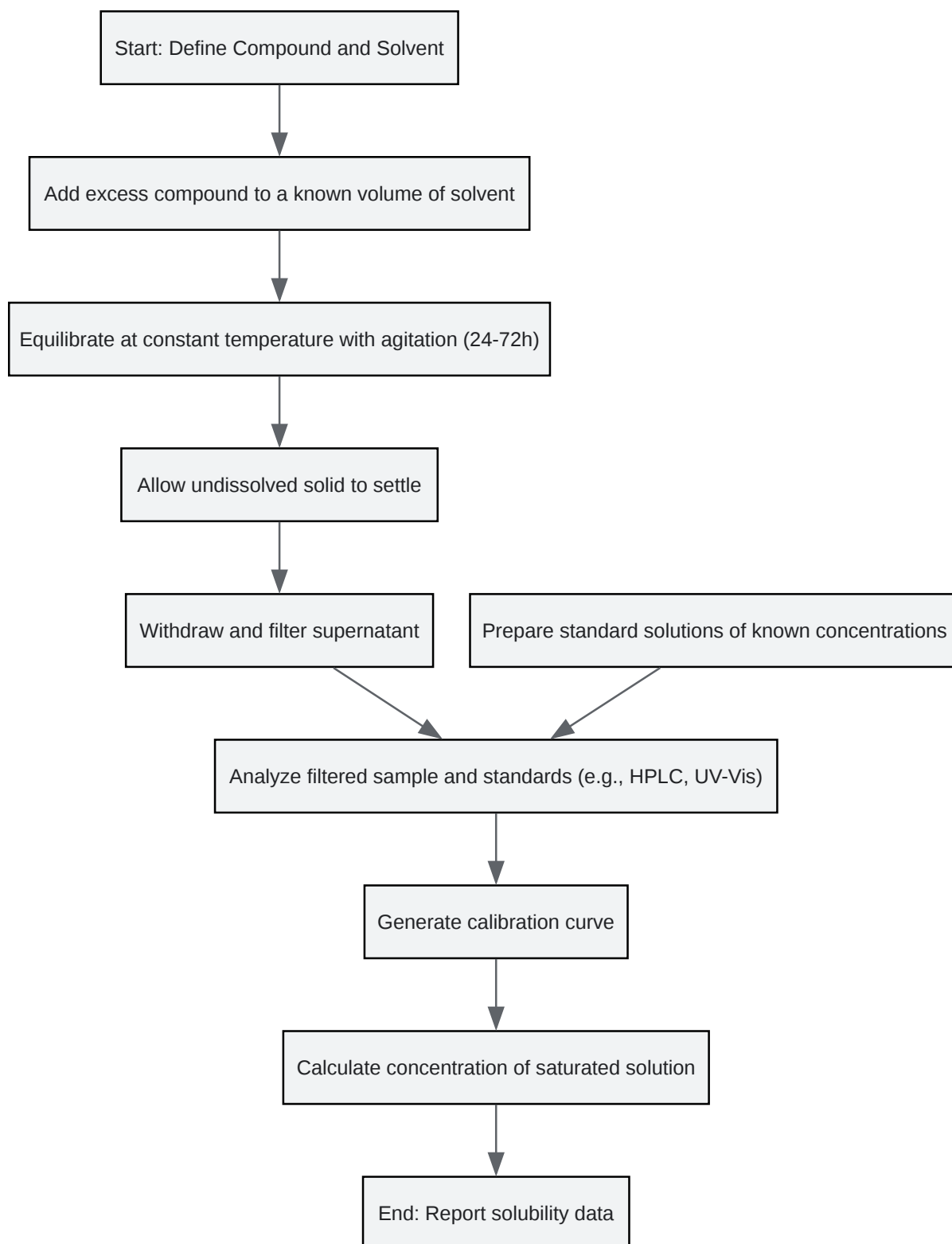
## Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **1-(Benzylamino)propan-2-ol** to a screw-cap vial. The excess solid/liquid should be visually apparent.
  - Add a known volume of the selected organic solvent to the vial.
  - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
  - Place the vial in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g.,  $25^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$ ).

- Agitate the mixture for a sufficient time to ensure equilibrium is reached (typically 24 to 72 hours). A preliminary time-course study can determine the minimum time to reach equilibrium.
- Sample Collection and Preparation:
  - After equilibration, allow the vial to stand undisturbed for at least 24 hours in the same temperature-controlled environment to allow undissolved solute to settle.
  - Carefully withdraw a sample from the clear supernatant using a syringe.
  - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microparticles.
- Analysis:
  - Prepare a series of standard solutions of **1-(Benzylamino)propan-2-ol** of known concentrations in the same solvent.
  - Analyze the filtered sample and the standard solutions using a suitable analytical method (e.g., HPLC or UV-Vis spectrophotometry) to determine the concentration of the solute in the saturated solution.
  - Generate a calibration curve from the standard solutions to accurately quantify the concentration in the experimental sample.
- Data Reporting:
  - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of solubility.



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Caption: Workflow for Solubility Determination.

This guide provides a foundational understanding of the solubility of **1-(Benzylamino)propan-2-ol** and a practical framework for its experimental determination. For any application in research or drug development, it is imperative to obtain precise, quantitative solubility data through the experimental protocols outlined.

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